

# Isopropyl Acetate: A Comprehensive Technical Guide to its Vapor Pressure and Density

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isopropyl acetate*

Cat. No.: *B127838*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the vapor pressure and density of **isopropyl acetate**, two critical physical properties for its application in research, development, and manufacturing. This document summarizes key quantitative data, outlines detailed experimental protocols for the determination of these properties, and illustrates the fundamental relationships between temperature, vapor pressure, and density.

## Quantitative Data on the Physical Properties of Isopropyl Acetate

The following tables summarize the temperature-dependent vapor pressure and density of **isopropyl acetate**.

### Vapor Pressure of Isopropyl Acetate

The vapor pressure of **isopropyl acetate** as a function of temperature can be accurately described by the Antoine equation:

$$\log_{10}(P) = A - (B / (T + C))$$

where P is the vapor pressure in bar and T is the temperature in Kelvin. The coefficients for **isopropyl acetate** over the temperature range of 234.9 K to 362 K are provided in the table below.<sup>[1]</sup>

Table 1: Antoine Equation Parameters for **Isopropyl Acetate**

Coefficient	Value
A	4.55172
B	1490.877
C	-34.098

Using these parameters, the following table presents the calculated vapor pressure of **isopropyl acetate** at various temperatures.

Table 2: Vapor Pressure of **Isopropyl Acetate** at Various Temperatures

Temperature (°C)	Temperature (K)	Vapor Pressure (mmHg)	Vapor Pressure (kPa)
0	273.15	16.7	2.23
10	283.15	30.1	4.01
20	293.15	51.5	6.87
25	298.15	65.8	8.77
30	303.15	83.1	11.08
40	313.15	128.8	17.17
50	323.15	193.7	25.82
60	333.15	284.2	37.89
70	343.15	408.1	54.41
80	353.15	574.9	76.65
88.6	361.75	760.0	101.33

Note: The boiling point of **isopropyl acetate** is 88.6 °C at standard atmospheric pressure.[\[2\]](#)

## Density of Isopropyl Acetate

The density of **isopropyl acetate** is dependent on temperature, generally decreasing as the temperature increases. The following table provides experimentally determined density values at various temperatures.

Table 3: Density of **Isopropyl Acetate** at Various Temperatures

Temperature (°C)	Density (g/mL)	Reference
20	0.874	[2][3]
25	0.872	[4]

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of vapor pressure and density of a liquid organic compound such as **isopropyl acetate**.

### Determination of Vapor Pressure by the Static Method

The static method is a direct and accurate technique for measuring the vapor pressure of a liquid. It involves the measurement of the pressure of the vapor in equilibrium with the liquid in a closed system at a constant temperature.

Apparatus:

- A thermostatically controlled bath with a transparent window.
- A sample container (e.g., a glass bulb) connected to a pressure measuring device (manometer) and a vacuum line.
- A high-precision temperature sensor.
- A vacuum pump.

Procedure:

- **Sample Preparation:** A small, degassed sample of high-purity **isopropyl acetate** is introduced into the sample container. Degassing is crucial to remove any dissolved gases that could contribute to the total pressure. This is typically achieved by several freeze-pump-thaw cycles.
- **System Evacuation:** The entire system, including the sample container and the manometer, is evacuated to a high vacuum to remove air and other volatile impurities.
- **Temperature Equilibration:** The sample container is immersed in the thermostatic bath set to the desired temperature. The system is allowed to reach thermal equilibrium, ensuring the liquid and vapor phases are at the same temperature.
- **Pressure Measurement:** Once equilibrium is established, the pressure of the vapor in the headspace above the liquid is measured using the manometer. This measured pressure is the vapor pressure of the **isopropyl acetate** at that specific temperature.
- **Data Collection:** The procedure is repeated at various temperatures to obtain a set of vapor pressure data as a function of temperature.

## Determination of Density by Pycnometry

Pycnometry is a precise method for determining the density of a liquid by measuring its mass and volume.

Apparatus:

- A pycnometer (a glass flask with a precisely known volume).
- An analytical balance with high precision.
- A temperature-controlled water bath.
- The liquid sample (**isopropyl acetate**).
- A reference liquid with a well-known density (e.g., deionized water).

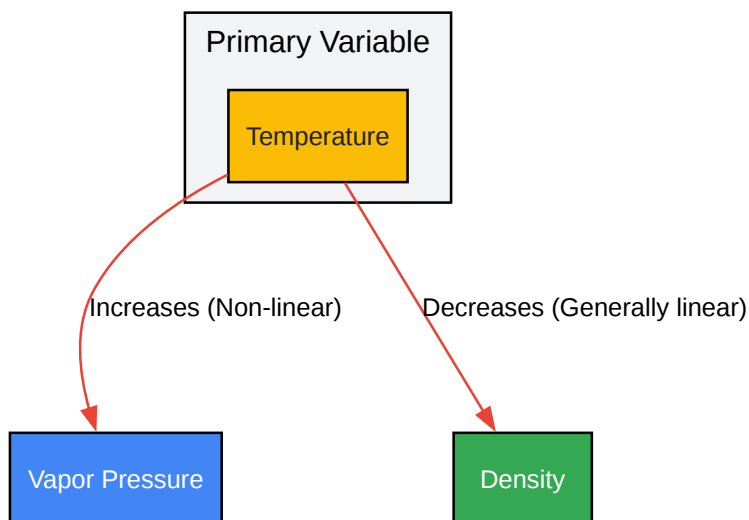
Procedure:

- Pycnometer Calibration:
  - The pycnometer is thoroughly cleaned, dried, and its empty mass ( $m_{\text{pyc}}$ ) is accurately measured on the analytical balance.
  - The pycnometer is then filled with the reference liquid (deionized water) of a known temperature, and its mass ( $m_{\text{pyc}+\text{water}}$ ) is measured. The temperature of the water is recorded.
  - The volume of the pycnometer ( $V_{\text{pyc}}$ ) at that temperature is calculated using the known density of water ( $\rho_{\text{water}}$ ) at that temperature:  $V_{\text{pyc}} = (m_{\text{pyc}+\text{water}} - m_{\text{pyc}}) / \rho_{\text{water}}$
- Sample Measurement:
  - The calibrated pycnometer is emptied, cleaned, and dried.
  - The pycnometer is then filled with **isopropyl acetate**, and its mass ( $m_{\text{pyc}+\text{sample}}$ ) is measured. The temperature of the sample is equilibrated to the desired temperature using the water bath and recorded.
- Density Calculation:
  - The mass of the **isopropyl acetate** sample ( $m_{\text{sample}}$ ) is calculated:  $m_{\text{sample}} = m_{\text{pyc}+\text{sample}} - m_{\text{pyc}}$
  - The density of the **isopropyl acetate** ( $\rho_{\text{sample}}$ ) at the recorded temperature is then calculated:  $\rho_{\text{sample}} = m_{\text{sample}} / V_{\text{pyc}}$

## Visualization of Physicochemical Relationships

The following diagram illustrates the conceptual relationship between temperature and the vapor pressure and density of **isopropyl acetate**.

## Relationship between Temperature, Vapor Pressure, and Density of Isopropyl Acetate



[Click to download full resolution via product page](#)

Caption: Interrelationship of Temperature with Vapor Pressure and Density.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Isopropyl acetate (CAS 108-21-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. monumentchemical.com [monumentchemical.com]
- 3. Isopropyl acetate CAS#: 108-21-4 [m.chemicalbook.com]
- 4. Isopropyl acetate puriss. p.a., = 99.5 GC 108-21-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [Isopropyl Acetate: A Comprehensive Technical Guide to its Vapor Pressure and Density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127838#vapor-pressure-and-density-of-isopropyl-acetate]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)